

Growing High-Quality Ammonium Dihydrogen Phosphate (ADP) Single Crystals: Application Notes and Protocols

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Compound of Interest

Compound Name: Ammonium dihydrogen phosphate

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This document provides detailed application notes and protocols for the successful growth of high-quality **ammonium dihydrogen phosphate** ((NH₄)H₂PO₄), or ADP, single crystals. ADP crystals are of significant interest due to their piezoelectric, electro-optic, and nonlinear optical (NLO) properties, making them valuable in various scientific and technological applications, including frequency conversion in lasers and as transducers.^{[1][2][3][4]} This guide will cover the most common and effective methods for ADP crystal growth: slow evaporation, temperature lowering, and gel growth.

Physicochemical Properties of Ammonium Dihydrogen Phosphate (ADP)

A thorough understanding of the physicochemical properties of ADP is crucial for designing and optimizing crystal growth experiments.

Table 1: Key Physicochemical Properties of ADP

Property	Value
Chemical Formula	(NH ₄)H ₂ PO ₄
Molar Mass	115.03 g/mol
Crystal System	Tetragonal[3][5][6]
Appearance	White crystalline powder or granules
Density	1.80 g/cm ³ [7]
Melting Point	190 °C (463 K)[7]
Refractive Indices (at optical wavelengths)	n _o = 1.522, n _e = 1.478[7][8]
pH of Aqueous Solution	Acidic (e.g., pH 4.2 for a 5% solution)[7]

Solubility of ADP in Water

The solubility of ADP in water is highly dependent on temperature. This property is the cornerstone of the slow evaporation and temperature lowering growth methods.

Table 2: Solubility of ADP in Water at Different Temperatures

Temperature (°C)	Solubility (g / 100 g H ₂ O)
0	22.7
20	36.8
40	56.7
60	82.9
80	120.7
100	174

(Data sourced from Merck Millipore[9])

Crystal Growth Methodologies

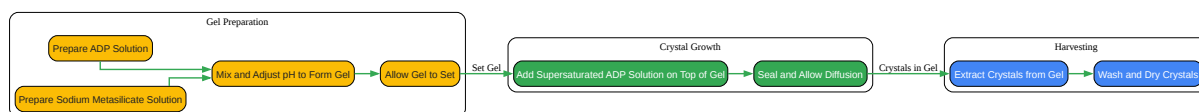
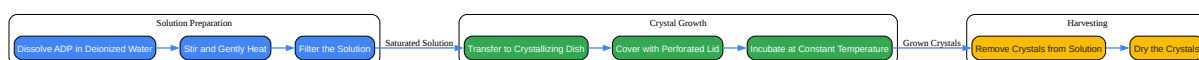
Three primary methods are employed for growing ADP single crystals from aqueous solutions. The choice of method depends on the desired crystal size, quality, and the available equipment.

Method 1: Slow Evaporation

This is the simplest and most common method for growing ADP crystals at a constant temperature.^[10] Crystal growth is induced by the slow evaporation of the solvent, which gradually increases the supersaturation of the solution.

- Preparation of a Saturated Solution:
 - Based on the solubility data in Table 2, calculate the amount of ADP powder required to create a saturated solution at the desired growth temperature (e.g., at 32°C).^[11]
 - Use high-purity, deionized water as the solvent. To ensure purity, it is recommended to recrystallize the commercially available ADP powder at least once.
 - Gradually dissolve the ADP powder in the water while continuously stirring with a magnetic stirrer. Gentle heating can be applied to facilitate dissolution.
 - After complete dissolution, filter the solution using a Whatman filter paper to remove any undissolved impurities.^{[4][11]}
- Crystal Growth:
 - Transfer the filtered, saturated solution into a clean crystallizing dish or beaker.
 - Cover the container with a perforated lid (e.g., aluminum foil with small holes) to allow for slow and controlled evaporation of the solvent.^{[10][12]}
 - Place the setup in a location with a stable temperature and minimal vibrations to prevent uncontrolled nucleation.^[10]
 - Monitor the setup over several days to weeks. Small seed crystals will start to form at the bottom of the container.

- For growing larger single crystals, a well-formed seed crystal can be selected and suspended in a freshly prepared supersaturated solution.
- Harvesting and Drying:
 - Once the crystals have reached the desired size, carefully remove them from the solution.
 - Gently dry the crystals with a lint-free cloth or by placing them on a filter paper.



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